

# Nitroxoline methionine aminopeptidase 2 MetAP2 inhibition

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## Compound Focus: Nitroxoline

CAS No.: 4008-48-4

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## Core Mechanism and Quantitative Profiling of Nitroxoline

**Nitroxoline** is a hydroxyquinoline derivative, initially used as an antibiotic for urinary tract infections, that has been identified as an inhibitor of Methionine Aminopeptidase 2 (MetAP2) [1] [2]. MetAP2 is a cytosolic metalloenzyme responsible for the co-translational removal of initiator methionine from nascent proteins, a process critical for protein maturation and function [3] [4] [5]. Inhibition of MetAP2 impacts cellular processes such as angiogenesis, proliferation, and metabolism.

The table below summarizes the key quantitative data on **Nitroxoline**'s activity:

Parameter	Value / Measurement	Experimental Context / Notes
Enzyme Inhibition (IC <sub>50</sub> )	54.8 nM (95% CI: 22.6 to 132.8 nM) [2]	In vitro inhibition of purified MetAP2 enzyme activity [2].
Cellular Anti-proliferative (IC <sub>50</sub> )	1.9 μM (95% CI: 1.54 to 2.39 μM) [2]	Inhibition of Human Umbilical Vein Endothelial Cell (HUVEC) proliferation [2].
In Vivo Efficacy (Tumor Volume Reduction)	60% reduction [2]	Mouse model of breast cancer xenograft after 30 days of treatment [2].

Parameter	Value / Measurement	Experimental Context / Notes
In Vivo Efficacy (Tumor Growth Inhibition)	Statistically significant (P=0.045) [2]	Orthotopic mouse model of bladder cancer; measured via bioluminescence intensity [2].

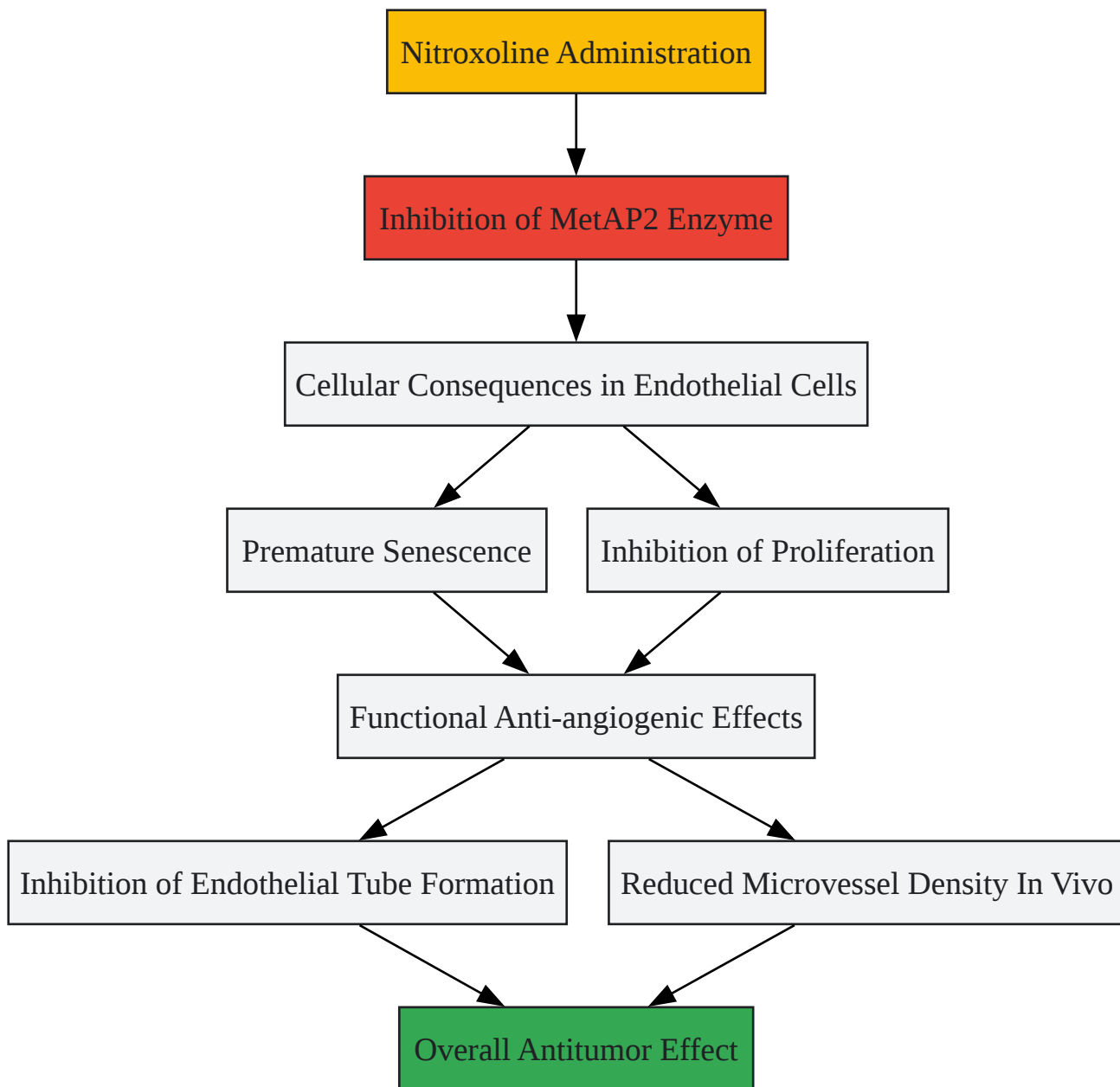
## Documented Biological Effects and Assays

**Nitroxoline's** inhibition of MetAP2 leads to several downstream biological consequences, which have been validated through a series of established experimental models.

- **Induction of Cellular Senescence:** In HUVECs, **nitroxoline** induces **premature senescence in a biphasic manner**, a hallmark of sustained MetAP2 inhibition that disrupts the endothelial cell cycle [2].
- **Anti-angiogenic Activity:**
  - **In Vitro (Endothelial Tube Formation):** **Nitroxoline** inhibits the ability of HUVECs to form capillary-like tubular structures on Matrigel, a key test for anti-angiogenic compounds [2].
  - **In Vivo (Microvessel Density):** Treatment with **nitroxoline** statistically significantly **reduced microvessel density** in Matrigel plugs implanted in mice, confirming its anti-angiogenic effect in a living organism [2].
- **Antitumor Efficacy:** The anti-angiogenic effect translates to antitumor activity, significantly inhibiting growth of human breast and bladder cancer in mouse xenograft models [2].

## Nitroxoline's Anti-Angiogenic Mechanism of Action

The following diagram illustrates the documented sequence of molecular and cellular events leading from **Nitroxoline** administration to its ultimate anti-tumor effect.



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## Important Note on Experimental Protocols

The search results I obtained **do not contain the detailed, step-by-step experimental methodologies** for the key assays cited [2]. The publications confirm that these standard protocols were followed but do not provide full specifics such as reagent concentrations, incubation times, or detailed equipment settings within their abstracts and summary content.

To replicate these studies, you would need to consult the **full-text primary research article** ([2]) and likely other specialized resources for protocol details. Standard procedures for some of the mentioned assays include:

- **HUVEC Proliferation Assay (IC<sub>50</sub> determination)**: Typically involves seeding endothelial cells, treating with a concentration range of **Nitroxoline**, and using a metric like MTT or WST-1 to quantify cell viability after a set period (e.g., 72-96 hours).
- **Endothelial Tube Formation Assay**: Generally performed by plating HUVECs on a layer of Matrigel in the presence of the compound and quantifying the extent of tube network formation after several hours under a microscope.
- **In Vivo Matrigel Plug Assay**: Usually involves injecting growth factor-reduced Matrigel subcutaneously in mice, with or without the test compound, and later quantifying functional angiogenesis by measuring hemoglobin content or microvessel density within the excised plug.

## Future Research and Therapeutic Context

The investigation of **Nitroxoline** as a MetAP2 inhibitor exists within a broader therapeutic context. Other, more extensively studied MetAP2 inhibitors like fumagillin, TNP-470, and beloranib have shown that this target is critically involved in regulating **lipid metabolism and energy expenditure** [6] [7] [4]. This has positioned MetAP2 as a promising target for treating **obesity and type 2 diabetes**, with inhibitors demonstrating an ability to reduce body weight and improve metabolic parameters in preclinical models [4].

However, the clinical development of some MetAP2 inhibitors has been challenged by safety issues, such as thrombotic events observed with beloranib, driving research toward next-generation inhibitors with improved safety profiles [7].

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